

Technical Guide: Physicochemical Properties of N-(3-hydroxypropyl)acetamide

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Compound of Interest

Compound Name: **N-(3-hydroxypropyl)acetamide**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **N-(3-hydroxypropyl)acetamide**. It includes a summary of its physical properties and outlines the standard experimental protocols for their determination, aimed at professionals in research and development.

Core Physical Properties

N-(3-hydroxypropyl)acetamide is a chemical compound with the empirical formula C5H11NO2. The accurate determination of its physical properties, such as melting and boiling points, is crucial for its identification, purity assessment, and handling in a laboratory setting.

Data Summary

The physical properties of **N-(3-hydroxypropyl)acetamide** are summarized in the table below. These values are estimated based on computational models from the US Environmental Protection Agency (EPA).

Property	Value	Source
Melting Point	80.05 °C	EPI Suite[1]
Boiling Point	220.67 °C	EPA T.E.S.T.[1]
Boiling Point	293.24 °C	EPI Suite[1]

Note: EPI Suite and T.E.S.T. are software suites that predict physical and chemical properties. The variation in boiling point values reflects differences in the calculation models used.

Experimental Protocols for Determination

The following sections detail the standard laboratory methodologies for the empirical determination of the melting and boiling points of a solid organic compound like **N-(3-hydroxypropyl)acetamide**.

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. A broadened melting point range typically indicates the presence of impurities.

Methodology: Capillary Tube Method

This is the most common technique for determining the melting point of a solid organic compound.

- **Sample Preparation:** A small amount of the dry, finely powdered **N-(3-hydroxypropyl)acetamide** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[2][3]
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) or a digital melting point apparatus (e.g., Mel-Temp).

- Heating: The apparatus is heated gradually, with the rate of temperature increase slowed to 1-2°C per minute as the expected melting point is approached. For the Thiele tube, the side arm is heated to create a convection current that ensures uniform temperature distribution.
- Observation and Measurement: The temperature at which the substance first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.^[4]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[5][6]} Since **N-(3-hydroxypropyl)acetamide** is a solid at room temperature, it must first be melted to determine its boiling point.

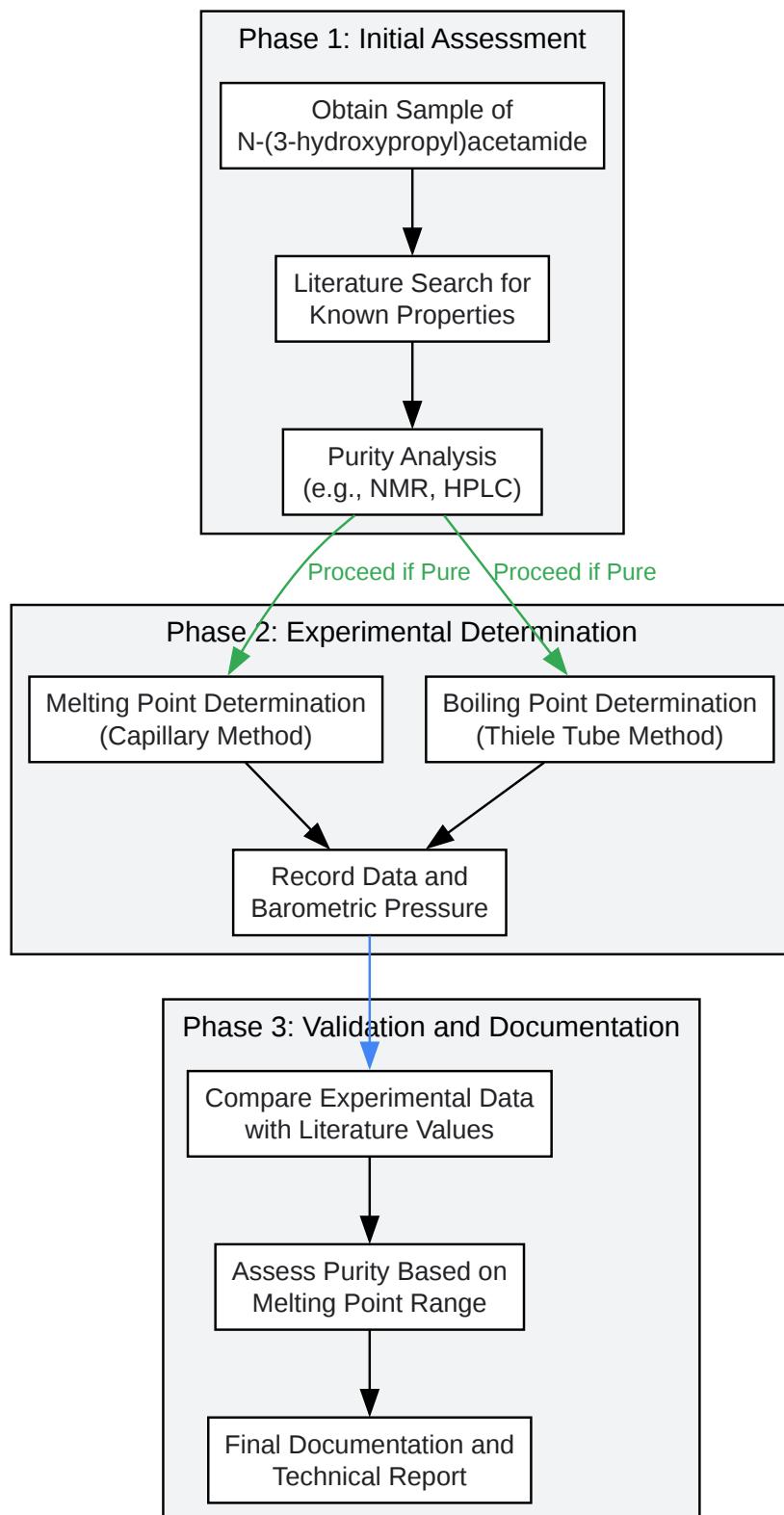
Methodology: Thiele Tube Method (Micro Scale)

This method is suitable for small quantities of a substance.^{[7][8]}

- Sample Preparation: A small amount of **N-(3-hydroxypropyl)acetamide** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.^[5]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a heating oil, similar to the melting point setup.^{[5][7]}
- Heating: The Thiele tube is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.^[8] Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.^[7]
- Observation and Measurement: The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^{[5][7]} This occurs when the external pressure equals the vapor pressure of the substance. The barometric pressure should also be recorded as boiling points are pressure-dependent.^{[6][7]}

Workflow and Visualization

The following diagrams illustrate the logical workflow for the physical characterization of a chemical compound and the specific experimental setup for melting point determination.



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Caption: Workflow for Physical Property Characterization.

Caption: Melting Point Determination Workflow.

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